

2-Chloro-5-fluorophenethyl Bromide: Strategic Utilization in Medicinal Chemistry

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Compound of Interest

Compound Name: 2-Chloro-5-fluorophenethyl
bromide

Cat. No.: B15322378

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Abstract

2-Chloro-5-fluorophenethyl bromide (1-(2-bromoethyl)-2-chloro-5-fluorobenzene) represents a high-value scaffold in modern drug discovery. Characterized by its dual-halogenated phenyl ring and a reactive alkyl bromide tail, this compound serves as a versatile electrophile for introducing the 2-chloro-5-fluorophenethyl moiety—a pharmacophore known to enhance metabolic stability and potency in target engagement. This guide details its chemical identity, validated synthetic pathways, reactivity profile, and application in the synthesis of ADAMTS4 inhibitors and other therapeutic candidates.

Part 1: Chemical Identity & Structural Analysis

Nomenclature and Identifiers

This compound is defined by a benzene core substituted with a chlorine atom at the ortho position and a fluorine atom at the meta position relative to the ethyl bromide chain. This substitution pattern (2-Cl, 5-F) creates a unique electronic environment that modulates the lipophilicity and metabolic susceptibility of the resulting drug candidate.

Identifier	Value
Systematic Name	1-(2-bromoethyl)-2-chloro-5-fluorobenzene
Common Name	2-Chloro-5-fluorophenethyl bromide
Molecular Formula	C ₈ H ₇ BrClF
Molecular Weight	237.50 g/mol
SMILES	<chem>FC1=CC(CCBBr)=C(Cl)C=C1</chem>
InChI Key	(Predicted) ZFAJPWYXLYGUJU-UHFFFAOYSA-N
Precursor CAS	177985-33-0 (Acid); 81778-09-8 (Benzyl analog reference)

Physicochemical Properties (Predicted)

- LogP: ~3.4 (Highly lipophilic, suitable for CNS penetration).
- Boiling Point: ~245°C (at 760 mmHg).
- Density: ~1.5 g/cm³.
- Reactivity: High susceptibility to nucleophilic substitution () due to the primary alkyl bromide leaving group.

Part 2: Synthetic Pathways & Production[1]

The synthesis of **2-Chloro-5-fluorophenethyl bromide** is typically achieved through a two-step transformation starting from 2-chloro-5-fluorophenylacetic acid (CAS 177985-33-0). This route ensures regio-purity and high yields.

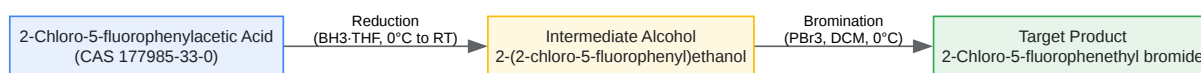
Validated Synthetic Route

- Reduction: The carboxylic acid is reduced to the primary alcohol, 2-(2-chloro-5-fluorophenyl)ethanol, using Borane-THF complex (

-) or Lithium Aluminum Hydride (
-).
- Bromination: The alcohol is converted to the alkyl bromide using Phosphorus Tribromide (
 -) or the Appel reaction (
 -).

Reaction Mechanism Visualization

The following diagram illustrates the stepwise conversion from the acid precursor to the final bromide electrophile.



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Caption: Stepwise synthesis of **2-Chloro-5-fluorophenethyl bromide** from phenylacetic acid precursor.

Part 3: Applications in Drug Discovery[2]

Pharmacophore Utility

The 2-chloro-5-fluorophenethyl moiety is a bioisostere for unsubstituted phenethyl groups. The halogen substitutions provide two critical advantages:

- **Metabolic Blocking:** The fluorine at the 5-position blocks para-hydroxylation (relative to the ethyl chain), a common metabolic clearance pathway.
- **Conformational Lock:** The ortho-chlorine introduces steric bulk that can restrict the rotation of the ethyl chain, potentially locking the molecule into a bioactive conformation.

Case Study: ADAMTS4 Inhibitors

Research indicates the utility of this scaffold in the development of inhibitors for ADAMTS4 (A Disintegrin And Metalloproteinase with Thrombospondin motifs 4), an enzyme implicated in osteoarthritis. The lipophilic phenethyl tail fits into the hydrophobic S1' pocket of the enzyme, improving binding affinity (

values in the nanomolar range).

Part 4: Experimental Protocols

Protocol: Synthesis of 2-Chloro-5-fluorophenethyl bromide

Objective: Convert 2-(2-chloro-5-fluorophenyl)ethanol to the corresponding bromide.

Reagents:

- 2-(2-chloro-5-fluorophenyl)ethanol (1.0 eq)
- Phosphorus Tribromide (
) (0.4 eq)
- Dichloromethane (DCM) (Anhydrous)

Procedure:

- Setup: Charge a flame-dried round-bottom flask with 2-(2-chloro-5-fluorophenyl)ethanol (10 mmol) and anhydrous DCM (50 mL) under an argon atmosphere.
- Cooling: Cool the solution to 0°C using an ice/water bath.
- Addition: Dropwise add
(4.0 mmol) over 15 minutes. Caution: Reaction is exothermic.
- Reaction: Allow the mixture to warm to room temperature and stir for 3-4 hours. Monitor by TLC (Hexane/EtOAc 9:1) for the disappearance of the alcohol.
- Quench: Carefully quench the reaction with saturated

solution (slow addition at 0°C).

- Extraction: Extract the aqueous layer with DCM (3 x 20 mL). Combine organic layers.
- Purification: Dry over

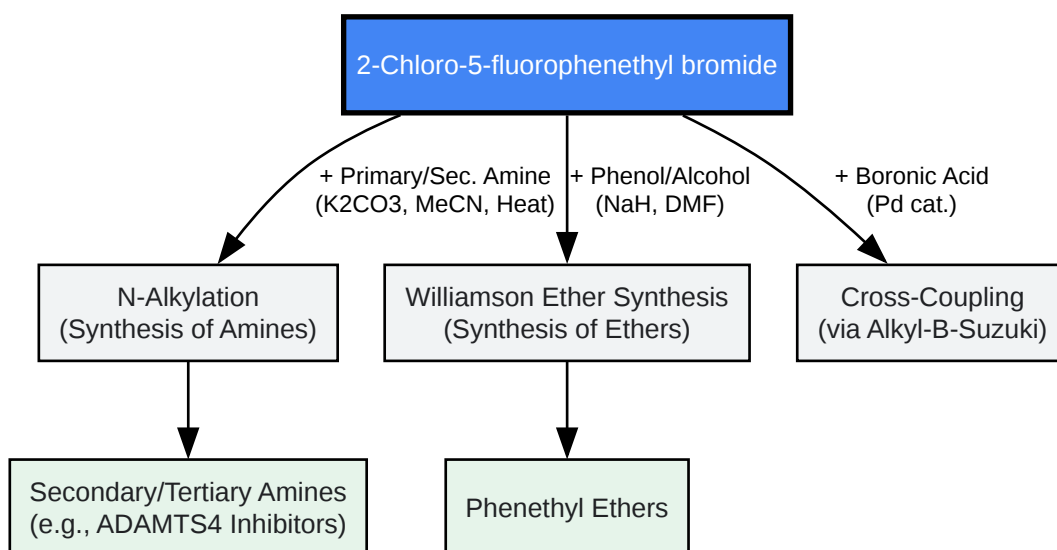
, filter, and concentrate in vacuo. Purify the residue via flash column chromatography (Silica gel, 100% Hexanes) to yield the clear oil product.

Handling & Safety

- Hazards: The compound is an alkylating agent and a potential lachrymator. It causes severe skin burns and eye damage.[1]
- Storage: Store at 2-8°C under inert gas (Argon/Nitrogen) to prevent hydrolysis.

Part 5: Reactivity & Logic Flow

The utility of **2-Chloro-5-fluorophenethyl bromide** lies in its reactivity as an electrophile. The following diagram maps its potential downstream transformations.



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Caption: Divergent synthesis pathways utilizing the electrophilic ethyl bromide handle.

References

- BindingDB Entry for ADAMTS4 Inhibitors. BindingDB. Accessed February 19, 2026. [[Link](#)]
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- 2-Chloro-5-fluorophenylacetic acid (Precursor Data). PubChem, National Library of Medicine. [[Link](#)]

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Sources

- 1. 2-Chloro-5-fluorobenzyl bromide | C₇H₅BrClF | CID 2773623 - PubChem [pubchem.ncbi.nlm.nih.gov]
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